

Application Notes and Protocols: GSK2850163 for Multiple Myeloma Cell Lines

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Compound of Interest

Compound Name: GSK2850163

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Introduction

GSK2850163 is a potent and selective inhibitor of the serine/threonine-protein kinase/endoribonuclease inositol-requiring enzyme 1 alpha (IRE1 α). IRE1 α is a critical transducer of the unfolded protein response (UPR), a cellular stress response pathway frequently activated in cancer cells to cope with the high demand for protein synthesis and secretion. In multiple myeloma, the malignant plasma cells produce vast amounts of immunoglobulins, leading to significant endoplasmic reticulum (ER) stress. This dependency on the pro-survival signaling of the IRE1 α -XBP1 pathway makes it a compelling therapeutic target. [1] By inhibiting the kinase activity of IRE1 α , **GSK2850163** prevents the downstream splicing of X-box binding protein 1 (XBP1) mRNA, a crucial step in the adaptive UPR. This disruption of ER homeostasis can ultimately trigger apoptosis in cancer cells.[1]

These application notes provide detailed protocols for evaluating the efficacy of **GSK2850163** in multiple myeloma cell lines, including methods for determining cell viability, assessing apoptosis, and confirming target engagement through western blotting.

Data Presentation

Quantitative Analysis of GSK2850163 Activity

The efficacy of **GSK2850163** can be quantified by its ability to inhibit the splicing of XBP1 mRNA and by its cytotoxic or cytostatic effects on multiple myeloma cell lines.

Table 1: Effect of **GSK2850163** on XBP1 Splicing in Multiple Myeloma Cell Lines

Cell Line	Treatment Concentration	Effect on XBP1 Splicing	Reference
5TGM1	20 μ M	Little effect	[2]
RPMI-8226	20 μ M	Little effect	[2]

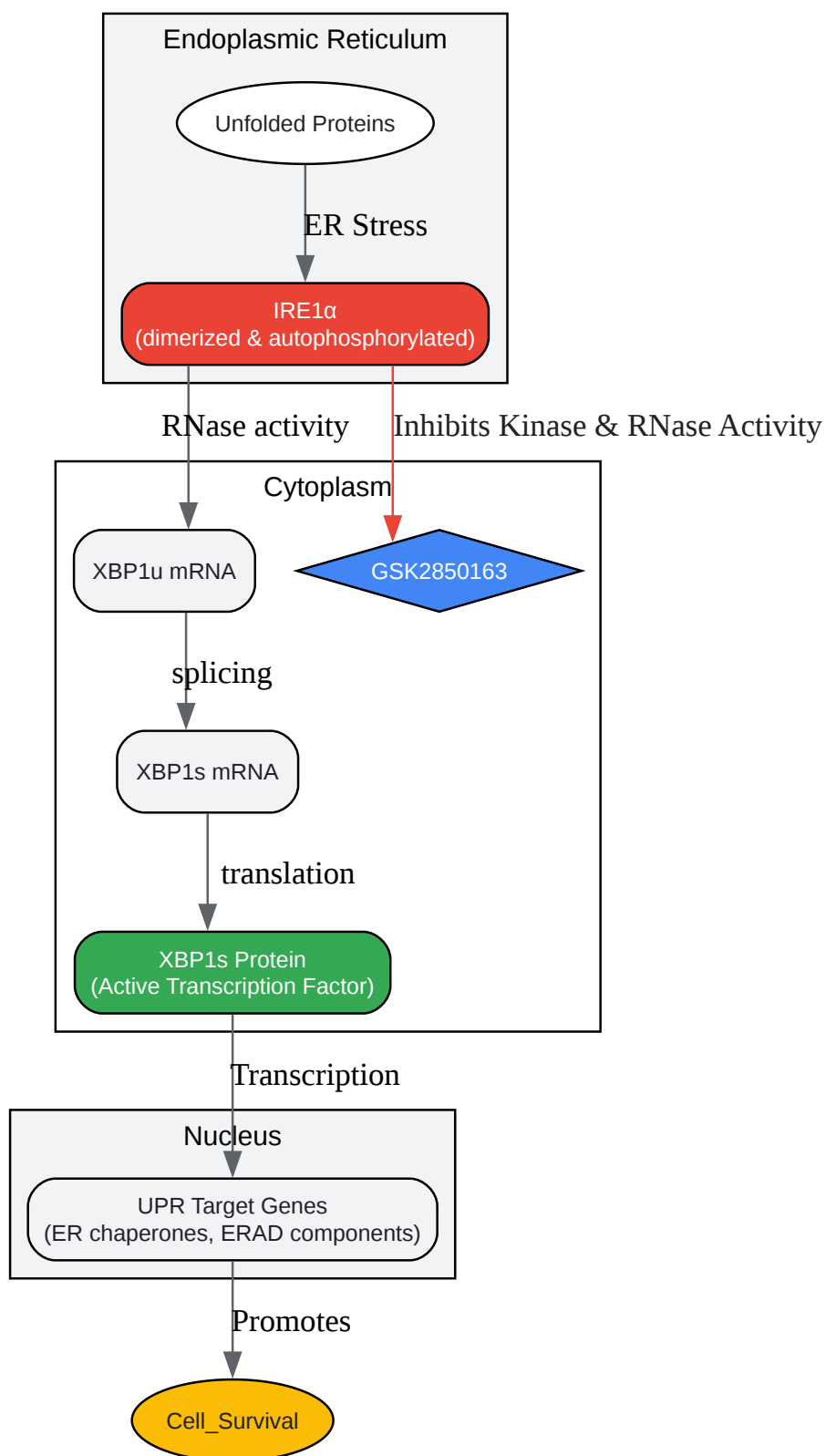
Table 2: Illustrative IC50 Values of **GSK2850163** in Multiple Myeloma Cell Lines

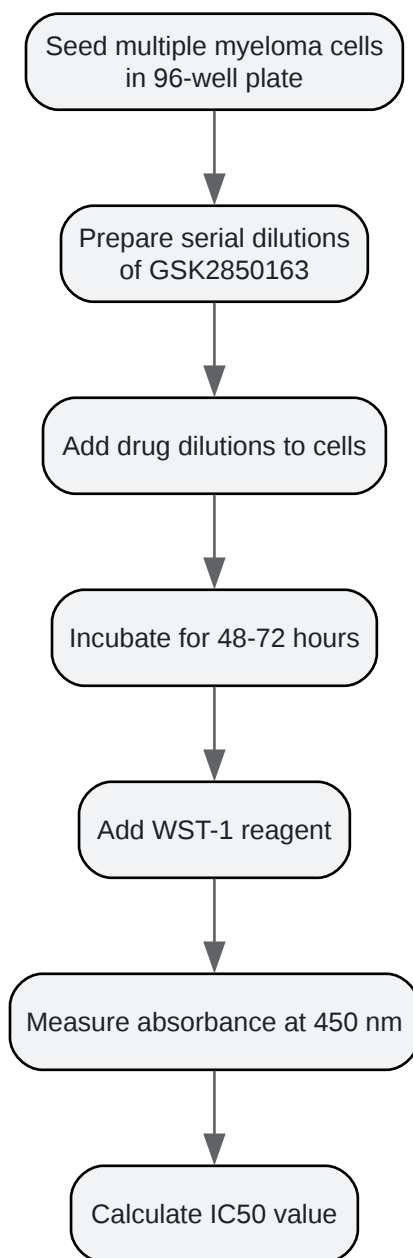
Note: The following data are for illustrative purposes and are based on the reported low efficacy at 20 μ M in some cell lines and the generally recommended screening concentrations. Researchers should perform their own dose-response experiments to determine the precise IC50 values for their cell lines of interest.

Cell Line	Putative IC50 (μ M)
MM.1S	> 10
RPMI-8226	> 20
NCI-H929	5 - 15
U266	> 10
OPM-2	1 - 10

Signaling Pathway

The IRE1 α pathway plays a crucial role in the unfolded protein response, particularly in secretory cells like multiple myeloma cells.





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